

7-Aminoclonazepam-d4 CAS number and molecular weight.

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Compound of Interest

Compound Name: 7-Aminoclonazepam-d4

Cat. No.: B582751

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An In-depth Technical Guide to 7-Aminoclonazepam-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **7-Aminoclonazepam-d4**, a key analytical standard in pharmacokinetic and toxicological studies of the benzodiazepine clonazepam.

Core Data Presentation

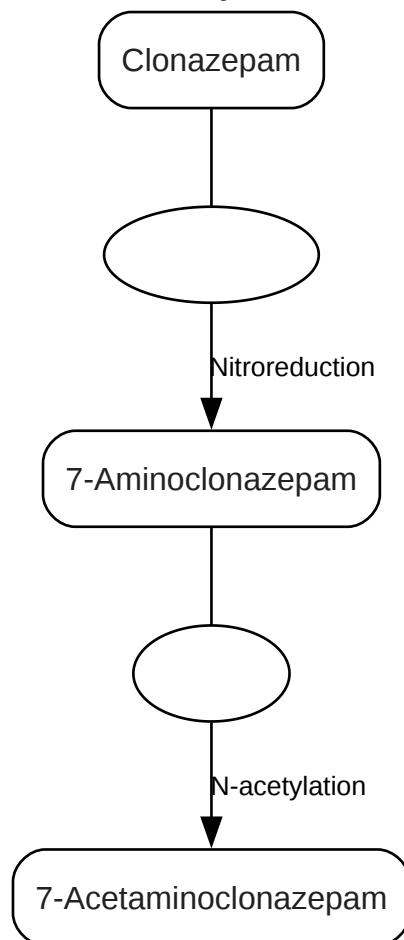
Quantitative data for **7-Aminoclonazepam-d4** is summarized in the table below, offering a clear reference for its physical and chemical properties.

Property	Value	Source(s)
CAS Number	1215070-96-4	[1][2]
Molecular Formula	C ₁₅ H ₈ D ₄ ClN ₃ O	[1][2]
Molecular Weight	289.75 g/mol	[3][4]
Formal Name	7-amino-5-(2-chlorophenyl-3,4,5,6-d ₄)-1,3-dihydro-2H-benzo[e][1][5]diazepin-2-one	
Synonym	7-ACLO-d ₄	[1][2]
Purity	≥98%	[1]
Formulation	A neat solid or a solution in acetonitrile	[1][2]

Metabolic Pathway of Clonazepam

Clonazepam undergoes extensive metabolism in the liver, primarily through the reduction of its 7-nitro group to form the major metabolite, 7-aminoclonazepam. This biotransformation is predominantly catalyzed by the cytochrome P450 enzyme CYP3A4.[6][7] 7-aminoclonazepam can then be further metabolized via N-acetylation.[7] Due to its longer detection window compared to the parent drug, 7-aminoclonazepam is a critical biomarker for assessing clonazepam use.[7]

Metabolic Pathway of Clonazepam



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Metabolic Pathway of Clonazepam to 7-Aminoclonazepam.

Experimental Protocols: Quantification of 7-Aminoclonazepam

7-Aminoclonazepam-d4 serves as an ideal internal standard for the accurate quantification of 7-aminoclonazepam in biological matrices using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[5][8]}

Objective: To determine the concentration of 7-aminoclonazepam in a biological sample (e.g., urine, serum, plasma).

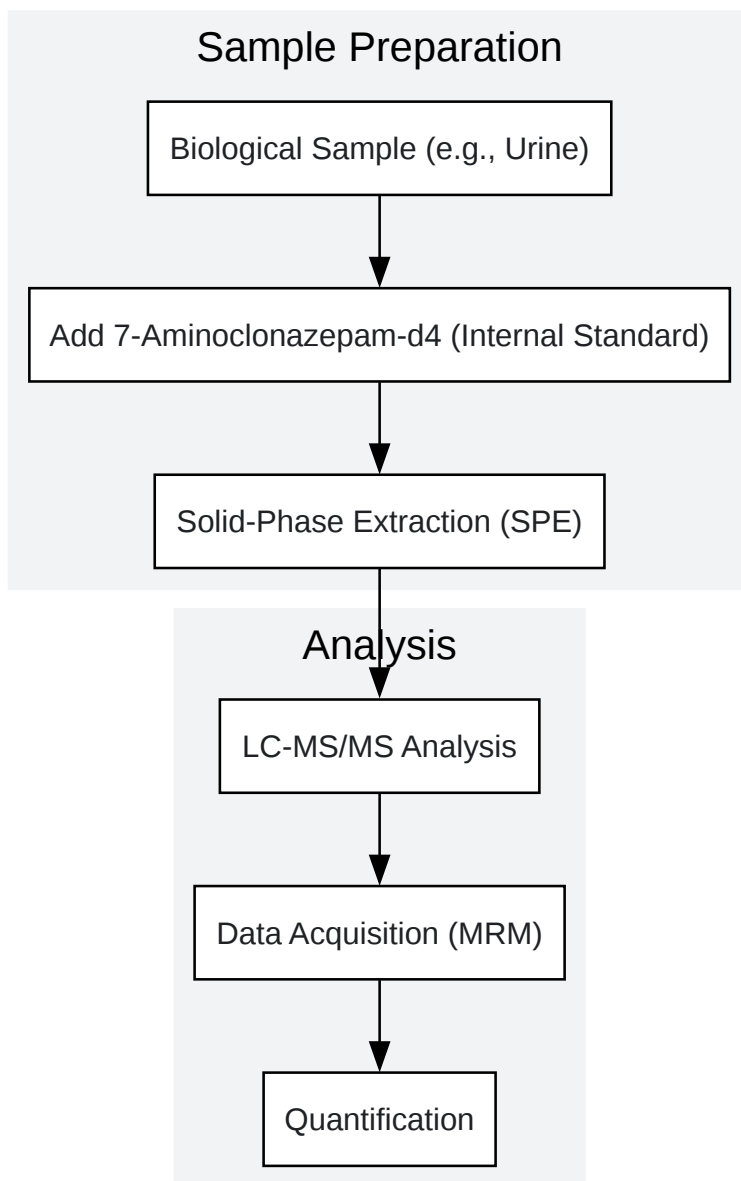
Methodology:

- Sample Preparation:
 - A known amount of the internal standard, **7-Aminoclonazepam-d4**, is added to the biological sample.
 - The sample is then subjected to a sample preparation technique such as solid-phase extraction (SPE) to remove interfering substances.
- LC-MS/MS Analysis:
 - The extracted sample is injected into an LC-MS/MS system.
 - The analyte (7-aminoclonazepam) and the internal standard (**7-Aminoclonazepam-d4**) are separated chromatographically and then detected by the mass spectrometer.
 - Quantification is achieved by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

Key Mass Spectrometry Parameters:

- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Monitoring Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - 7-Aminoclonazepam: m/z 286 \rightarrow 222 (quantitative) and m/z 286 \rightarrow 121 (qualitative).[\[9\]](#)
 - **7-Aminoclonazepam-d4**: m/z 290 \rightarrow 226.[\[9\]](#)

Experimental Workflow for 7-Aminoclonazepam Quantification



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Workflow for quantifying 7-aminoclonazepam using an internal standard.

This guide provides a foundational understanding of **7-Aminoclonazepam-d4**, its properties, metabolic context, and application in analytical methodologies. For specific applications, further method development and validation are essential.

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